

An In-depth Technical Guide to Trigoxyphin A: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trigoxyphin A*

Cat. No.: *B1504111*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trigoxyphin A, a daphnane-type diterpenoid isolated from *Trigonostemon xyphophylloides*, has demonstrated significant cytotoxic activity against various cancer cell lines. This technical guide provides a comprehensive overview of its known physical and chemical properties, along with insights into its potential mechanism of action. This document is intended to serve as a foundational resource for researchers investigating **Trigoxyphin A** as a potential therapeutic agent.

Physicochemical Properties

Trigoxyphin A is a complex natural product with a characteristic daphnane scaffold. The following table summarizes its key physicochemical properties based on available literature.

Property	Value	Source/Method
Molecular Formula	C ₃₄ H ₃₄ O ₉	Mass Spectrometry[1]
Molecular Weight	586.63 g/mol	Mass Spectrometry[1][2]
CAS Number	1236874-00-2	ChemFaces[2]
Physical Description	Powder	ChemFaces[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces[2]
Melting Point	Not reported	-
Boiling Point	Not reported	-
pKa	Not reported	-
Optical Rotation	Not reported	-

Spectroscopic Data

The structure of **Trigoxyphin A** was elucidated using a combination of spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). While the complete raw data is found in the primary literature, this section outlines the key techniques used for its characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for determining the complex carbon skeleton and stereochemistry of **Trigoxyphin A**. The chemical shifts and coupling constants provide detailed information about the connectivity of atoms and their spatial arrangement.

- ¹H NMR: Provides information on the number and types of protons in the molecule, their chemical environment, and their proximity to other protons.
- ¹³C NMR: Reveals the number of carbon atoms and their hybridization state (sp³, sp², sp).

- 2D NMR Techniques (COSY, HMQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assignment of the molecular structure.

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) is used to determine the precise molecular weight and elemental composition of **Trigoxyphin A**, confirming its molecular formula.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule by measuring the absorption of infrared radiation at specific wavelengths corresponding to the vibrations of chemical bonds.

Biological Activity and Mechanism of Action

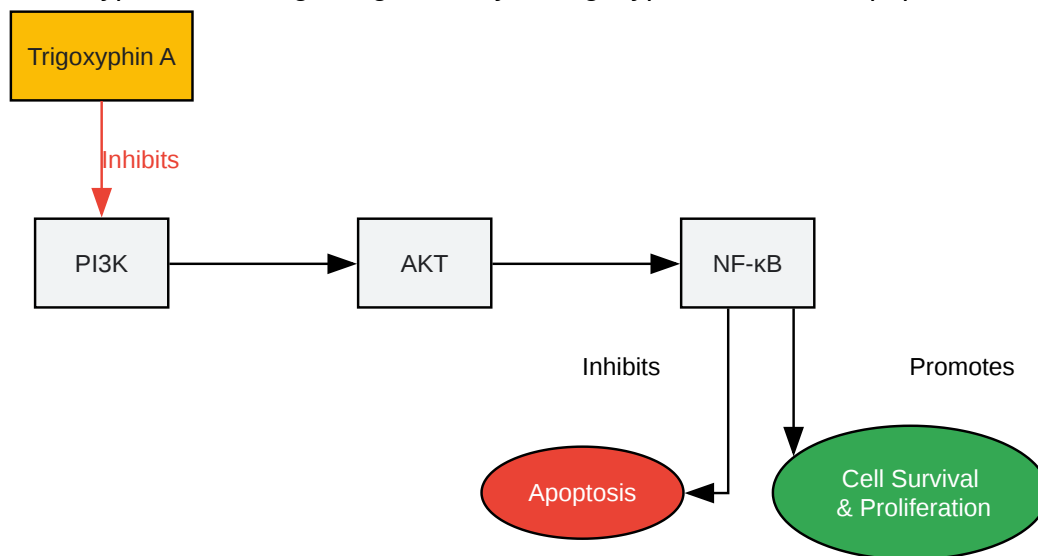
Trigoxyphin A exhibits potent cytotoxic activity against human cancer cell lines. This activity is characteristic of many daphnane-type diterpenoids.

Cell Line	IC ₅₀ (μM)	Assay
HL-60 (Human promyelocytic leukemia)	0.27	MTT Assay[1]
A549 (Human lung carcinoma)	7.5	MTT Assay[1]

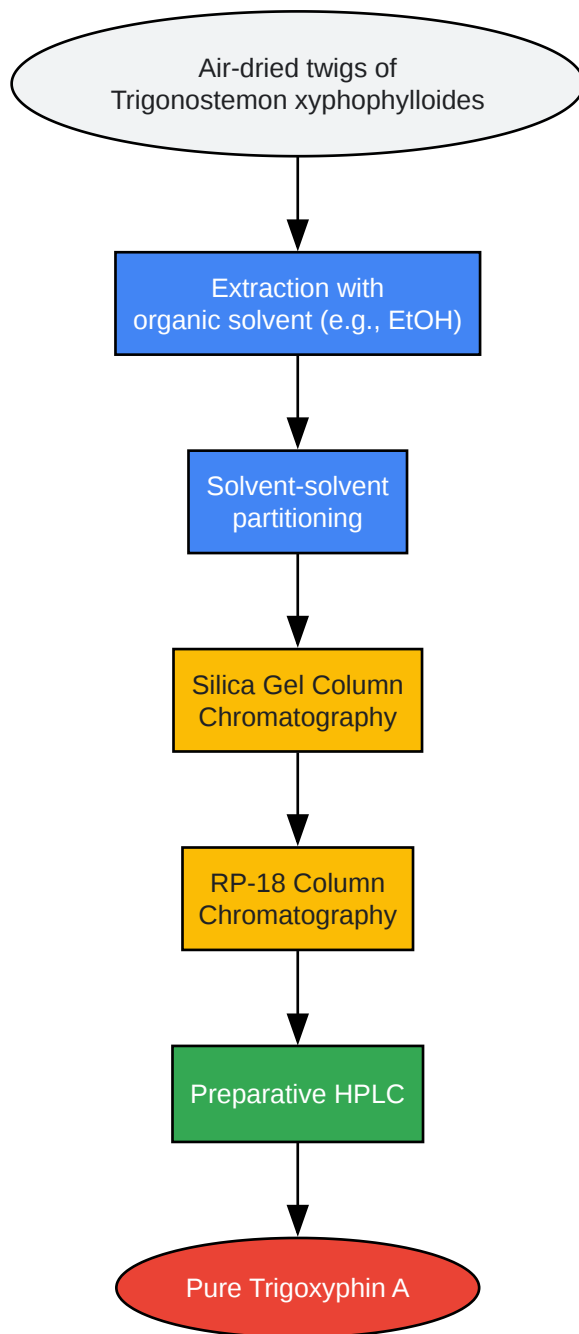
Proposed Signaling Pathway for Cytotoxicity

Based on studies of structurally related daphnane diterpenoids, such as Trigoxyphin L, it is hypothesized that **Trigoxyphin A** induces apoptosis in cancer cells through the modulation of key signaling pathways. A likely mechanism involves the inhibition of the PI3K/AKT/NF-κB signaling cascade. This pathway is a critical regulator of cell survival, proliferation, and apoptosis.

Hypothesized Signaling Pathway of Trigoxypin A-Induced Apoptosis



General Isolation Workflow for Trigoxyphin A

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Two Total Syntheses of Trigoxyphins K and L - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trigoxyphin A: Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1504111#physical-and-chemical-properties-of-trigoxyphin-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com